

Application Note: Solid-Phase Extraction of 5-Hydroxy Flunixin from Plasma

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Compound of Interest

Compound Name: 5-Hydroxy Flunixin-d3

Cat. No.: B15557027

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Abstract

This application note presents a robust and reliable method for the extraction and purification of 5-Hydroxy Flunixin, the primary metabolite of the non-steroidal anti-inflammatory drug (NSAID) Flunixin, from plasma samples. Utilizing a polymeric reversed-phase solid-phase extraction (SPE) sorbent, this protocol provides high recovery and clean extracts suitable for downstream analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The described method is intended for researchers, scientists, and drug development professionals requiring accurate quantification of this metabolite in a complex biological matrix.

Introduction

Flunixin is a widely used NSAID in veterinary medicine.[1] Its metabolite, 5-Hydroxy Flunixin, is a key marker for monitoring drug metabolism and ensuring compliance with withdrawal periods in food-producing animals.[2] Due to the complex nature of plasma, a robust sample preparation method is critical to remove proteins and other endogenous interferences that can suppress the analyte signal in sensitive analytical instruments.[1] While traditional methods like liquid-liquid extraction have been employed, solid-phase extraction (SPE) offers numerous

advantages, including higher analyte recovery, reduced solvent consumption, and the potential for automation.[3]

This application note details a proposed SPE protocol leveraging the selectivity of modern polymeric sorbents for the efficient extraction of 5-Hydroxy Flunixin from plasma. Polymeric sorbents are often preferred for bioanalytical applications due to their stability across a wide pH range and resistance to drying, which simplifies method development and improves reproducibility.[4]

Experimental

Materials

- SPE Sorbent: Reversed-Phase Polymeric SPE Cartridge (e.g., Waters Oasis HLB, Phenomenex Strata-X, Agilent Bond Elut Plexa)
- Reagents:
 - Methanol (HPLC Grade)
 - Acetonitrile (HPLC Grade)
 - Water (HPLC Grade)
 - Formic Acid
 - Ammonium Hydroxide
- Equipment:
 - SPE Vacuum Manifold
 - Nitrogen Evaporator
 - Vortex Mixer
 - Centrifuge

Sample Pre-treatment

- To 500 μ L of plasma, add an internal standard and vortex briefly.
- Add 500 μ L of 2% formic acid in water to acidify the sample.
- Vortex for 30 seconds to mix thoroughly.
- Centrifuge at 4000 rpm for 10 minutes to precipitate proteins.
- Use the supernatant for the SPE procedure.

Solid-Phase Extraction Protocol

A generic reversed-phase SPE protocol is outlined below. This should be optimized for the specific sorbent and instrumentation used.

- Condition: Pass 1 mL of methanol through the SPE cartridge.
- Equilibrate: Pass 1 mL of water through the SPE cartridge. Do not allow the sorbent to dry.
- Load: Load the pre-treated plasma supernatant onto the cartridge at a slow, consistent flow rate (approximately 1-2 drops per second).
- Wash 1: Pass 1 mL of 5% methanol in water to remove polar interferences.
- Wash 2: Pass 1 mL of 40% methanol in water to remove less polar interferences.
- Dry: Dry the cartridge under vacuum for 5-10 minutes to remove residual water.
- Elute: Elute 5-Hydroxy Flunixin with 1 mL of methanol containing 2% ammonium hydroxide.
- Dry Down: Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute: Reconstitute the dried extract in 100 μ L of a suitable mobile phase for LC-MS/MS analysis.

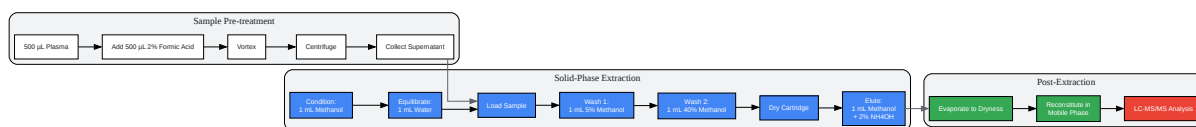
Quantitative Data Summary

The following table summarizes representative quantitative data for the analysis of 5-Hydroxy Flunixin from biological matrices based on available literature. It is important to note that recovery and limits of detection/quantitation can vary depending on the specific SPE sorbent, LC-MS/MS system, and matrix used. The data for the non-SPE plasma method is included for comparison.^[1]

Parameter	Matrix	Method	Value	Reference
Recovery	Bovine Milk	SPE (Strong Cation Exchange)	101% (5% CV)	[5]
Bovine Plasma	Acetonitrile Extraction	63-81%	[1]	
Limit of Quantitation (LOQ)	Bovine Milk	SPE (Strong Cation Exchange)	1 ppb	[5]
Bovine Plasma	Acetonitrile Extraction	0.05 µg/mL	[1]	
Limit of Detection (LOD)	Bovine Milk	SPE (Strong Cation Exchange)	0.2 ppb	[5]
Bovine Plasma	Acetonitrile Extraction	0.03 µg/mL	[1]	

Visualizations

Experimental Workflow



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Caption: Workflow for the solid-phase extraction of 5-Hydroxy Flunixin from plasma.

Conclusion

The proposed solid-phase extraction protocol offers a reliable and efficient method for the purification of 5-Hydroxy Flunixin from plasma samples. This method is designed to provide clean extracts and high analyte recovery, making it suitable for sensitive and accurate quantification by LC-MS/MS. Researchers are encouraged to use this application note as a starting point and to optimize the protocol for their specific laboratory conditions and analytical requirements.

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Determination of Flunixin and 5-Hydroxy Flunixin Residues in Livestock and Fishery Products Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]

- [3. chromatographyonline.com \[chromatographyonline.com\]](https://chromatographyonline.com)
- [4. agilent.com \[agilent.com\]](https://www.agilent.com)
- [5. Determination and confirmation of 5-hydroxyflunixin in raw bovine milk using liquid chromatography tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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